

Application of Allyl Cyclohexyloxyacetate in Fragrance Formulation

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Compound of Interest

Compound Name: *Allyl cyclohexyloxyacetate*

Cat. No.: *B1266723*

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Introduction to Allyl Cyclohexyloxyacetate

Allyl cyclohexyloxyacetate is a synthetic aroma chemical prized in modern perfumery for its complex and multifaceted olfactory profile.[1][2][3] It possesses a dominant green and fruity character, with distinct notes of pineapple and herbal undertones reminiscent of galbanum.[3][4] This unique combination allows it to impart a natural freshness and vibrancy to fragrance compositions.[1] Its excellent stability and solubility in typical fragrance bases make it a versatile ingredient for a wide range of applications, from fine fragrances to personal care and household products.[5][6]

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **Allyl Cyclohexyloxyacetate** is fundamental to its effective application in fragrance formulations.

Property	Value	Reference
CAS Number	68901-15-5	[4][7]
Molecular Formula	C11H18O3	[7]
Molecular Weight	198.26 g/mol	[4][7]
Appearance	Colorless to pale yellowish clear liquid	[4]
Odor Profile	Green, fruity (pineapple), herbal (galbanum), slightly resinous and balsamic	[1][4][7]
Odor Strength	Medium to strong, with moderate persistence	[4]
Typical Usage	0.1% to 5% in the fragrance concentrate	[1][4]
Solubility	Soluble in ethanol, methanol, isopropanol, and other common fragrance solvents	[5][7]
Flash Point	>100°C	[4]

Olfactory Characteristics and Application

Allyl cyclohexyloxyacetate is primarily utilized as a middle-note enhancer in fragrance compositions.[4] Its role is to bridge the volatile top notes with the tenacious base notes, adding structure and brightness to the heart of the fragrance.[1][4] It is particularly effective in the following fragrance families:

- Fougère: Its green, herbal facets complement the characteristic lavender, oakmoss, and coumarin accord of fougère fragrances.
- Chypre: The fruity and green notes of **Allyl cyclohexyloxyacetate** can modernize and lift the traditional chypre structure of bergamot, labdanum, and oakmoss.[1][8][9]

- Fruity-Floral: It enhances the fruity and floral accords, providing a natural and vibrant character.[\[4\]](#)

Experimental Protocols

The following protocols are designed to provide a systematic approach to evaluating the performance and stability of **Allyl cyclohexyloxyacetate** in fragrance formulations.

Protocol for Sensory Evaluation of Allyl Cyclohexyloxyacetate

Objective: To characterize the olfactory profile of **Allyl cyclohexyloxyacetate** and determine its detection threshold.

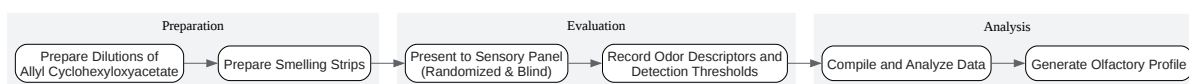
Materials:

- **Allyl cyclohexyloxyacetate** (99% purity)
- Odorless solvent (e.g., Diethyl Phthalate - DEP)
- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Odor-free smelling strips (blotters)[\[10\]](#)
- Panel of at least 5 trained sensory analysts[\[11\]](#)

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **Allyl cyclohexyloxyacetate** in DEP, ranging from 10% down to 0.01%.
- Blotter Preparation: Dip smelling strips into each dilution to a depth of 1 cm.[\[10\]](#) Allow the solvent to evaporate for 10-15 seconds.
- Sensory Evaluation: Present the smelling strips to the sensory panel in a randomized and blind manner.[\[11\]](#)

- Data Collection: Panelists should describe the odor profile at different dilutions and identify the lowest concentration at which the odor is detectable (detection threshold).
- Analysis: Compile the descriptors and detection thresholds from all panelists to create a comprehensive olfactory profile.



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Figure 1: Workflow for Sensory Evaluation.

Protocol for Stability Testing in a Consumer Product Base

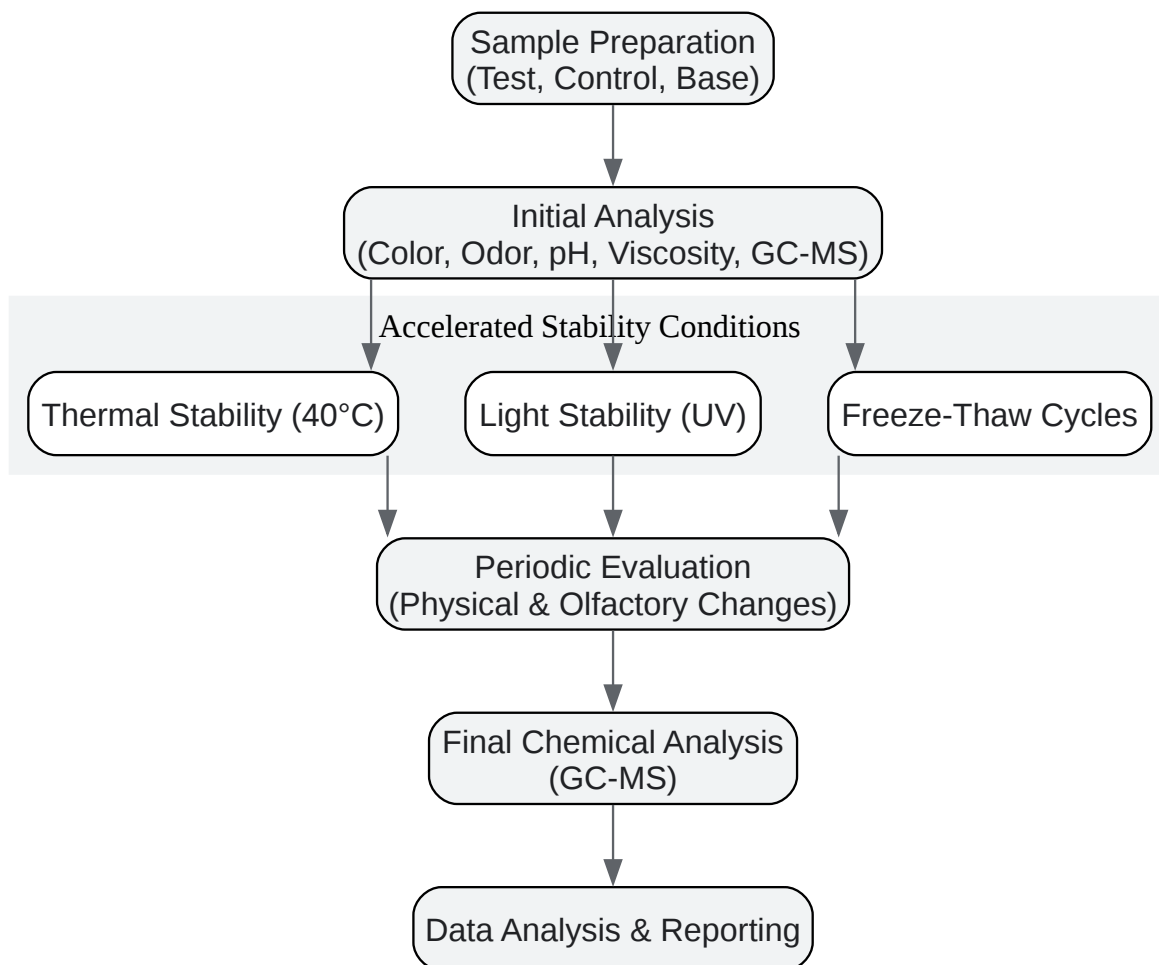
Objective: To assess the stability of a fragrance formulation containing **Allyl cyclohexyloxyacetate** in a representative consumer product base (e.g., shampoo, lotion).

Materials:

- Fragrance oil containing a known concentration of **Allyl cyclohexyloxyacetate** (e.g., 2%).
- Unfragranced consumer product base.
- Control fragrance oil (without **Allyl cyclohexyloxyacetate**).
- Glass jars with airtight lids.
- Controlled environment chambers (e.g., ovens, UV light chambers).^{[4][7]}
- pH meter, viscometer.
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment.

Procedure:

- **Sample Preparation:** Prepare two batches of the consumer product: one with the fragrance containing **Allyl cyclohexyloxyacetate** and one with the control fragrance. Also, include a sample of the unperfumed base.^[4]
- **Initial Analysis:** For each batch, record the initial color, odor, pH, and viscosity.^{[12][13]} Analyze the fragrance composition using GC-MS to determine the initial concentration of key aroma chemicals, including **Allyl cyclohexyloxyacetate**.
- **Accelerated Stability Testing:** Store samples under various stress conditions to predict long-term stability.^{[4][5][13]}
 - **Thermal Stability:** 40°C for 1, 2, and 3 months.^[13]
 - **Light Stability:** Exposure to UV light for 8, 16, and 24 hours.^[4]
 - **Freeze-Thaw Cycles:** Three cycles of 24 hours at -10°C followed by 24 hours at 25°C.^[12]
- **Periodic Evaluation:** At each time point, evaluate the samples for any changes in color, odor, pH, and viscosity compared to the initial measurements and the control sample stored at room temperature.
- **Chemical Analysis:** After the stability testing period, re-analyze the fragrance composition of the samples using GC-MS to quantify any degradation of **Allyl cyclohexyloxyacetate** and other fragrance components.



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Figure 2: Workflow for Stability Testing.

Quantitative Data Summary

The following tables present illustrative quantitative data that could be obtained from the experimental protocols described above.

Olfactory Profile of Allyl Cyclohexyloxyacetate

Concentration in DEP	Predominant Descriptors from Sensory Panel
10%	Intense, sharp, green, pineapple, galbanum
1%	Balanced, green, fruity (pineapple), herbal, slightly sweet
0.1%	Fresh, green, subtle fruitiness
0.01%	Faint, fresh, green

Stability of a 2% Allyl Cyclohexyloxyacetate Fragrance in Shampoo

Condition	Time	Color Change	Odor Change	pH Change	Viscosity Change (%)	Allyl Cyclohexyloxyacetate Degradation (%)
40°C	1 Month	None	None	-0.1	-2%	<1%
3 Months	Slight Yellowing	Slight weakening of top notes	-0.3	-5%	~2%	
UV Light	24 Hours	Noticeable Yellowing	Significant loss of freshness	-0.2	-3%	~5%
Freeze-Thaw	3 Cycles	None	None	None	-1%	<1%
Room Temp	3 Months	None	None	-0.1	-1%	<1%

Application in Fragrance Formulations: Illustrative Examples

The following are conceptual fragrance formulations demonstrating how **Allyl cyclohexyloxyacetate** can be incorporated to achieve specific olfactory effects.

Modern Fougère Formulation

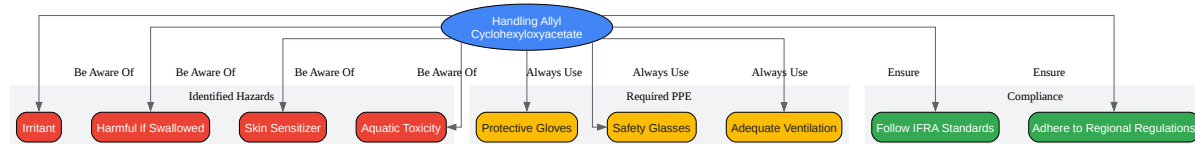
Ingredient	Parts	Olfactory Contribution
Bergamot Oil	150	Fresh, citrus top note
Lavender Oil	200	Aromatic, floral heart
Allyl Cyclohexyloxyacetate	30	Green, fruity lift to the heart
Geranium Oil	50	Rosy, green nuance
Coumarin	80	Sweet, hay-like, classic fougère element
Oakmoss Absolute	40	Earthy, mossy base
Vetiver Oil	30	Woody, earthy base
Musks (e.g., Galaxolide)	200	Clean, sensual base
Iso E Super	220	Woody, ambery, diffusive base
Total	1000	

Contemporary Chypre Formulation

Ingredient	Parts	Olfactory Contribution
Bergamot Oil	200	Bright, citrus opening
Allyl Cyclohexyloxyacetate	50	Pineapple-like fruitiness, modernizes the top
Rose Absolute	60	Floral heart
Jasmine Absolute	20	Indolic, floral heart
Patchouli Oil	100	Earthy, woody core
Labdanum Resinoid	30	Ambery, resinous base
Oakmoss Tincture (low atranol)	20	Mossy, classic chypre base
Timbersilk™	150	Woody, ambery diffusion
Hedione	250	Diffusive, transparent floralcy
Musks (e.g., Ambrettolide)	120	Powdery, warm base
Total	1000	

Safety and Regulatory Information

Allyl cyclohexyloxyacetate is classified as an irritant and may cause respiratory irritation.[12] It is harmful if swallowed and may cause an allergic skin reaction.[14] It is also considered toxic to aquatic life with long-lasting effects.[14] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this material.[14] All use of **Allyl cyclohexyloxyacetate** must comply with the standards and amendments set by the International Fragrance Association (IFRA).



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Figure 3: Safety and Handling Considerations.

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